

"Molecular structure of Sucrose octasulfate potassium salt"

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Compound of Interest

Compound Name: Sucrose octasulfate (potassium salt)

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A Technical Guide to the Molecular Structure and Properties of Sucrose Octasulfate Potassium Salt

Abstract

Sucrose octasulfate potassium salt (SOS), a highly sulfonated disaccharide, is the key active component of the gastrointestinal protectant sucralfate. Its complex molecular structure, characterized by a high density of negative charges, dictates its unique physicochemical properties and diverse biological activities. This technical guide provides an in-depth analysis of the molecular structure, physicochemical properties, synthesis, and multifaceted mechanisms of action of sucrose octasulfate potassium salt. It is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of this compound's role in therapeutic applications, from cytoprotection to its potential in regulating growth factor signaling.

Molecular Structure and Physicochemical Properties

Sucrose octasulfate potassium salt is a derivative of sucrose where all eight hydroxyl groups are esterified to sulfate groups, with potassium ions serving as the counter-ions. This extensive sulfation results in a polyanionic molecule with significant biological activity.

The IUPAC name for this compound is octapotassium;[(2R,3R,4S,5R,6R)-2-[(2S,3S,4R,5R)-3,4-disulfonatoxy-2,5-bis(sulfonatooxymethyl)oxolan-2-yl]oxy-3,5-disulfonatoxy-6-(sulfonatooxymethyl)oxan-4-yl] sulfate.[1][2][3] Its structure confers a high degree of water solubility and the ability to form viscous, adhesive gels in acidic environments.[4][5]

Physicochemical Data

Quantitative data for sucrose octasulfate potassium salt are summarized in the table below for ease of reference.

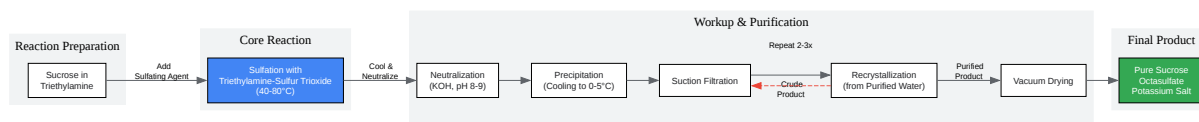
Property	Value	References
CAS Number	73264-44-5	[1][6][7]
Molecular Formula	C ₁₂ H ₁₄ K ₈ O ₃₅ S ₈ (or C ₁₂ H ₁₄ O ₃₅ S ₈ • 8K)	[1][2][6][7][8]
Molecular Weight	~1287.5 g/mol	[2][3][6][7]
Appearance	White to off-white crystalline solid or powder	[1][9][10]
Solubility	Water: 10 mg/mL; Sparingly soluble in water	[6][9]
Melting Point	>167°C with decomposition; >230°C	[1][9][11]
Purity (Typical)	≥95% (HPLC)	[6][12]
Synonyms	SOS, Sucrosofate potassium	[6]

Synthesis and Purification

The synthesis of sucrose octasulfate potassium salt is a multi-step process involving the sulfation of sucrose followed by neutralization and purification. The reaction conditions are critical for achieving a high degree of sulfation and ensuring product purity.

Synthesis Workflow

The general workflow for the synthesis of sucrose octasulfate potassium salt involves dissolution of the sucrose starting material, a controlled sulfation reaction, neutralization to form the potassium salt, and a multi-stage purification process.



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A generalized workflow for the synthesis and purification of sucrose octasulfate potassium salt.

Detailed Experimental Protocol

The following protocol is based on established methods for the synthesis of sucrose octasulfate salts.^{[13][14][15]}

- **Dissolution:** In a suitable reaction vessel, dissolve 5g of sucrose in 150mL of triethylamine with stirring, and heat the mixture to 60°C until the sucrose is completely dissolved.^{[13][15]}
- **Sulfation Reaction:** To the sucrose solution, add 25.6g of a triethylamine-sulfur trioxide complex.^{[13][15]} Maintain the reaction temperature between 60-65°C for approximately three hours with continuous stirring.^[13] Alternative conditions, such as 40-50°C for five hours or 75-80°C for two hours, have also been reported.^{[13][15]}
- **Neutralization and Precipitation:** After the reaction is complete, cool the mixture. Slowly add a 25% potassium hydroxide solution to adjust the pH to a range of 8-9.^[13] This neutralization step precipitates the crude potassium salt.
- **Initial Isolation:** Cool the neutralized mixture to 0-5°C to maximize the precipitation of the solid product.^{[13][15]} Collect the precipitate by suction filtration.

- Purification by Recrystallization: a. Transfer the collected filter cake to a beaker and add 30mL of purified water. b. Warm the suspension to 30-35°C and stir for approximately 20 minutes to dissolve the product.[13][15] c. Cool the solution again to 0-5°C to induce the crystallization of the purified powder. d. This recrystallization process should be repeated multiple times (typically 2-3 cycles) until the resulting product is a white, pure solid.[15]
- Final Drying: After the final filtration, dry the purified white powder under a vacuum to yield the final sucrose octasulfate potassium salt.[13]

Mechanism of Action and Biological Interactions

The biological effects of sucrose octasulfate potassium salt are largely attributed to its polyanionic nature. It is the active moiety in the drug sucralfate, which is an aluminum hydroxide complex of sucrose octasulfate.

Cytoprotective and Anti-ulcer Activity

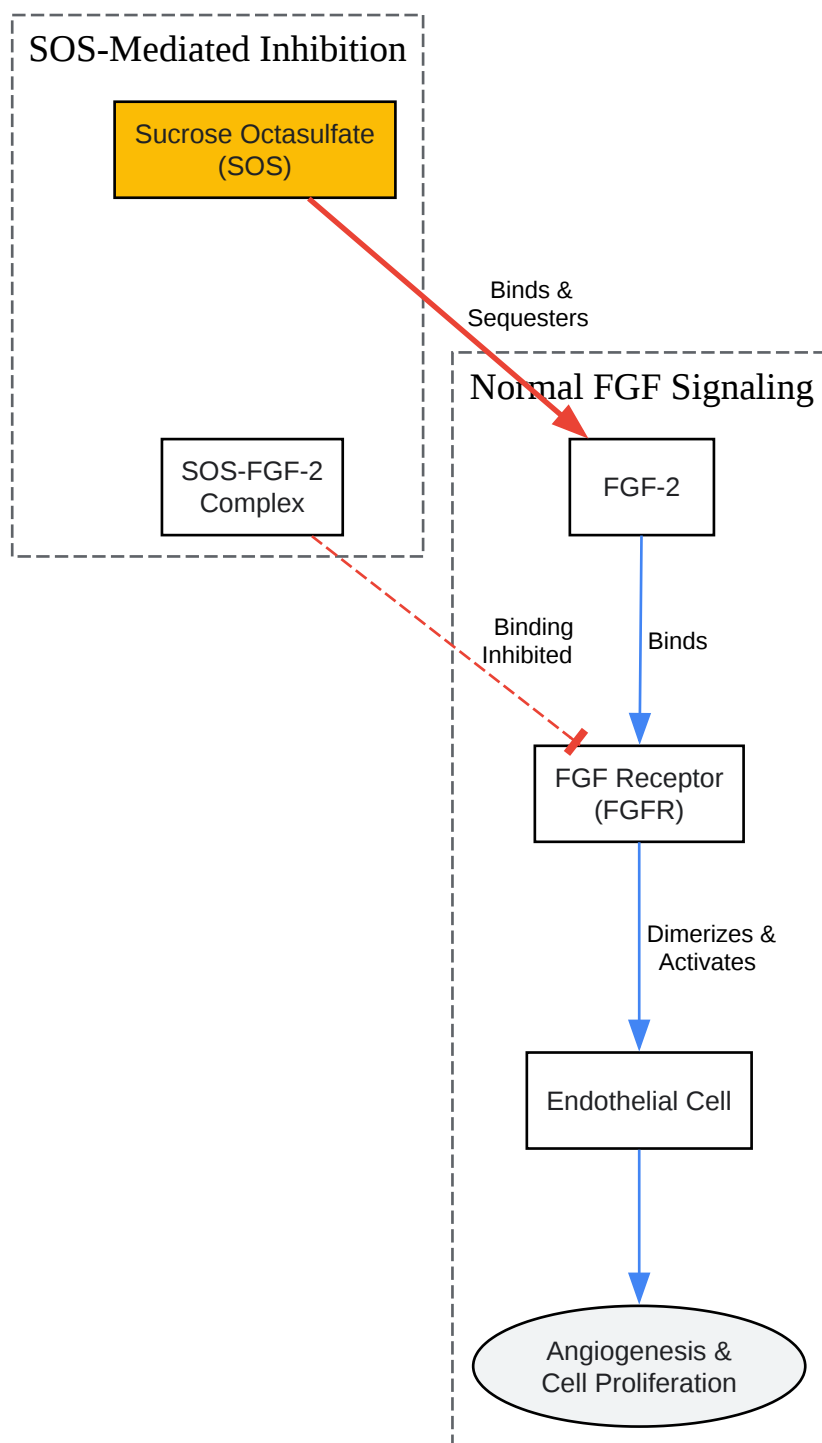
In the acidic environment of the stomach ($\text{pH} < 4$), sucralfate undergoes cross-linking and polymerization to form a viscous, sticky gel.[5] This gel exhibits the following protective actions:

- Physical Barrier Formation: It preferentially binds to the positively charged proteins present in the exudate of ulcer craters, forming an adherent, protective barrier.[4][16] This barrier shields the ulcerated tissue from the damaging effects of gastric acid, pepsin, and bile salts. [4][16][17][18]
- Pepsin Inhibition: It directly adsorbs pepsin, reducing its proteolytic activity at the ulcer site. [16][17]
- Stimulation of Mucosal Defenses: It has been shown to stimulate the local production of prostaglandins, bicarbonate, and mucus, all of which are key components of the gastric mucosal defense system.[4][17]

Interaction with Fibroblast Growth Factors (FGF)

Sucrose octasulfate acts as a molecular mimic for heparin and heparan sulfate, which are natural cofactors for fibroblast growth factors (FGFs).

- **Binding and Stabilization:** SOS binds directly to FGFs, such as acidic FGF (aFGF/FGF-1) and basic FGF (bFGF/FGF-2), stabilizing them against thermal and acid-induced degradation.[\[19\]](#)
- **Receptor Dimerization:** This binding facilitates the dimerization of FGF receptors (FGFRs), which is a critical step for the activation of downstream signaling pathways that promote cell proliferation and angiogenesis.[\[20\]](#)[\[21\]](#)[\[22\]](#)
- **Inhibition of Tumor Growth:** Paradoxically, by binding to FGF-2, SOS can also prevent it from interacting with its receptors on endothelial cells.[\[6\]](#)[\[23\]](#) This sequestration of growth factors can inhibit tumor growth and angiogenesis, an effect observed in mouse melanoma and lung carcinoma models.[\[6\]](#)[\[23\]](#)



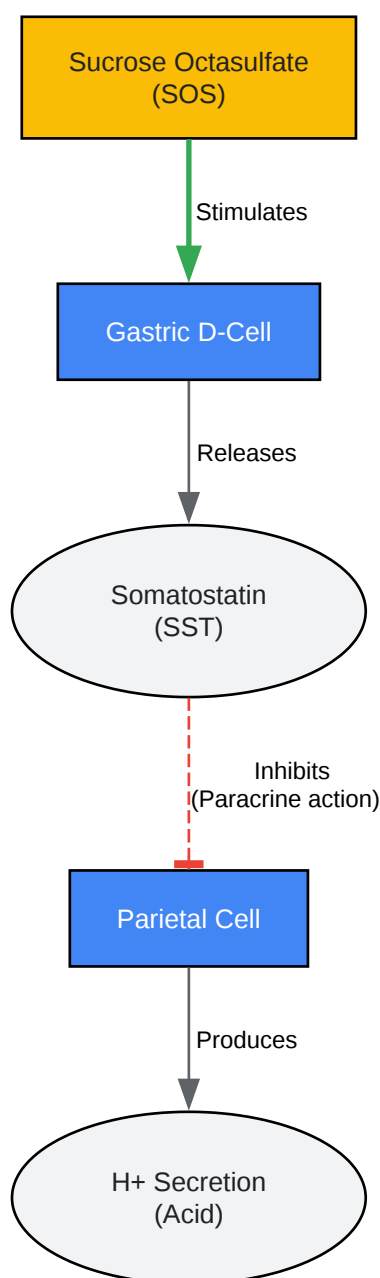
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Logical relationship of SOS inhibiting FGF-2 signaling by sequestration.

Stimulation of Gastric Somatostatin Release

Beyond its direct barrier effects, sucrose octasulfate can modulate gastric acid secretion through a paracrine signaling pathway involving somatostatin.

Studies have shown that SOS directly stimulates somatostatin-like immunoreactivity (SLI) release from gastric D-cells.[24] Somatostatin, in turn, acts on adjacent parietal cells to inhibit acid secretion.[25] This represents an additional mechanism by which sucralfate can contribute to the healing of peptic ulcers.[24]



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Signaling pathway for SOS-stimulated inhibition of gastric acid secretion.

Applications in Research and Drug Development

Sucrose octasulfate potassium salt is a valuable tool in biomedical research and pharmaceutical applications:

- Reference Standard: It serves as an analytical reference standard for the drug Sucralfate.[7]
[8]
- Heparin Surrogate: Due to its ability to bind to the same proteins as heparin, it is often used as a research tool to study the biological effects of heparin-binding growth factors and other proteins, such as thrombin.[6]
- Enzyme Inhibition Studies: Its polyanionic structure makes it an effective inhibitor of certain enzymes, providing a model for studying enzyme-inhibitor interactions.[6]
- Wound Healing Research: Its role in stabilizing and modulating FGF activity makes it a compound of interest for developing therapies related to tissue repair and wound healing.[17]
[26]

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